

Application Notes and Protocols: Preparation of GW806742X Hydrochloride Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GW806742X hydrochloride

Cat. No.: B8139567

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Abstract

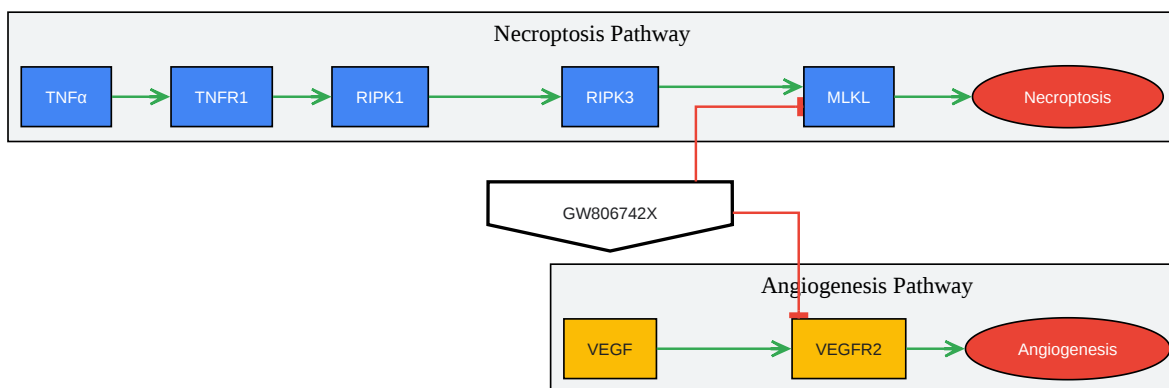
This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **GW806742X hydrochloride** in dimethyl sulfoxide (DMSO). GW806742X is a potent inhibitor of Mixed Lineage Kinase Domain-Like protein (MLKL) and Vascular Endothelial Growth Factor Receptor 2 (VEGFR2), making it a valuable tool in necroptosis and angiogenesis research.^{[1][2][3][4][5]} Adherence to this protocol will ensure the accurate and consistent preparation of the stock solution for experimental use.

Physicochemical and Solubility Data

A summary of the key quantitative data for **GW806742X hydrochloride** is presented in the table below for easy reference.

| Property | Value | Source |
|---------------------------------------|--------------------------|--------|
| Molecular Weight (Free Base) | 573.55 g/mol | [2][4] |
| Molecular Weight (Hydrochloride Salt) | 610.01 g/mol | [6] |
| Appearance | White to off-white solid | [7] |
| Solubility in DMSO | ≥ 100 mg/mL (174.35 mM) | [2][4] |
| Solubility in Water | Insoluble | [2] |
| Solubility in Ethanol | Insoluble | [2] |

Signaling Pathway of GW806742X



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Caption: Inhibition of MLKL and VEGFR2 signaling pathways by GW806742X.

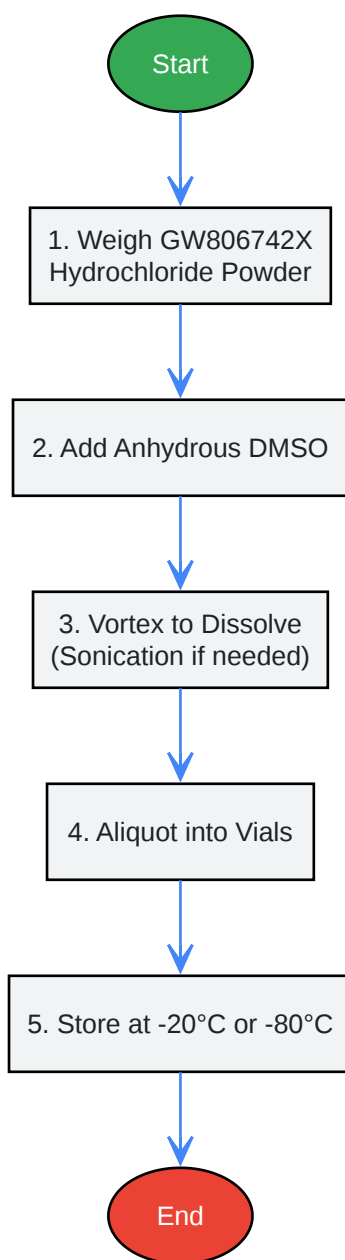
Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **GW806742X hydrochloride** in DMSO.

Materials:

- **GW806742X hydrochloride** powder
- Anhydrous/fresh Dimethyl sulfoxide (DMSO)
- Sterile, amber, polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Workflow for Stock Solution Preparation:



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Caption: Workflow for preparing **GW806742X hydrochloride** stock solution.

Procedure:

- Pre-weighing Preparations:
 - Bring the **GW806742X hydrochloride** powder to room temperature before opening the vial to prevent condensation.

- Ensure the analytical balance is calibrated and level.
- Weighing the Compound:
 - Carefully weigh the desired amount of **GW806742X hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 6.10 mg of the hydrochloride salt (Molecular Weight: 610.01 g/mol).
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ moles}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ moles} \times 610.01 \text{ g/mol} = 0.00610 \text{ g} = 6.10 \text{ mg}$
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the weighed powder. For a 10 mM solution from 6.10 mg, add 1 mL of DMSO. It is recommended to use fresh DMSO as absorbed moisture can reduce the solubility of the compound.[\[2\]](#)
 - Vortex the solution until the powder is completely dissolved. Sonication can be used to aid dissolution if necessary.[\[3\]](#)[\[5\]](#)
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber vials to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[2\]](#)
 - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[\[1\]](#) The powder form of the compound is stable for 3 years at -20°C.[\[2\]](#)[\[3\]](#)

Safety Precautions

- Handle **GW806742X hydrochloride** in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.[7]
- Avoid inhalation of the powder and direct contact with skin and eyes.[7]
- In case of accidental contact, wash the affected area thoroughly with water.
- Dispose of waste according to institutional and local regulations.

By following these application notes and protocols, researchers can ensure the reliable and safe preparation of **GW806742X hydrochloride** stock solutions for their experimental needs.

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